

molecular weight and formula of Hexazinone-d6

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Compound of Interest

Compound Name: Hexazinone-d6

Cat. No.: B1449090

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In-Depth Technical Guide to Hexazinone-d6

This technical guide provides a comprehensive overview of the core physicochemical properties and analytical methodologies related to **Hexazinone-d6**. It is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize isotopically labeled compounds.

Core Properties of Hexazinone-d6

Hexazinone-d6 is the deuterated analog of Hexazinone, a broad-spectrum triazine herbicide. The deuterium labeling is specifically on the dimethylamino group, as indicated by its chemical name: 3-Cyclohexyl-6-(dimethyl-d6-amino)-1-methyl-1,3,5-triazine-2,4(1H,3H)-dione. This isotopic substitution makes it an ideal internal standard for quantitative analysis of Hexazinone in various matrices by mass spectrometry.

Physicochemical Data

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₄ D ₆ N ₄ O ₂	[1]
Molecular Weight	258.35 g/mol	[2][3]
CAS Number	1219804-22-4	
Synonym	Hexazinone (dimethyl-d6-amino)	
Isotopic Enrichment	≥99 atom % D	
Physical State	Solid	
Unlabeled CAS	51235-04-2	

Analytical Methodologies

The primary application of **Hexazinone-d6** is as an internal standard in analytical methods for the detection and quantification of Hexazinone. The following protocols are based on established methods for Hexazinone analysis and are directly applicable when using its deuterated form.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Water and Soil Samples

This method provides high sensitivity and selectivity for the determination of Hexazinone in environmental samples.

Sample Preparation (Soil):

- A 5.0 g soil sample is extracted twice with 20 mL of a 9:1 (v/v) solution of acetone and 0.1 M monopotassium phosphate/0.5 M sodium chloride.
- The combined extracts are purified and concentrated using solid-phase extraction (SPE) with Envi-Carb and C18 cartridges.
- The final eluate is evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis. A known concentration of **Hexazinone-d6** is added as an internal standard prior to

extraction.

Chromatographic Conditions:

- Column: Zorbax RX-C8, 4.6 mm x 25 cm, 5 µm particle size.
- Mobile Phase: A gradient of (A) aqueous 0.01 M acetic acid and (B) acetonitrile.
- Injection Volume: 50 µL.

Mass Spectrometry Conditions:

- Ionization: Electrospray Ionization (ESI), positive mode.
- Detection: Multiple Reaction Monitoring (MRM).
- Ion Transitions: For Hexazinone, the transition monitored is m/z 253.2 → 171.0. For **Hexazinone-d6**, the corresponding shifted transition would be monitored.

Gas Chromatography with Nitrogen-Phosphorus Detector (GC-NPD) for Soil Samples

This method is a robust alternative for the quantification of Hexazinone.

Sample Preparation:

- A 5.0 g soil sample is extracted twice with 20 mL of a 1:1 (v:v) solution of acetone and 0.1 M monopotassium phosphate/0.5 M sodium chloride solution by shaking.
- **Hexazinone-d6** is added as an internal standard before extraction.
- The extract is then processed for GC-NPD analysis.

Chromatographic Conditions:

- Injection Volume: 2 µL.

- The specific column and temperature program would be optimized for the separation of Hexazinone and its internal standard.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of Hexazinone in an environmental sample using **Hexazinone-d6** as an internal standard.



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Caption: Workflow for Hexazinone analysis using **Hexazinone-d6**.

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